

# Ammonium bromide-d4 material safety data sheet (MSDS) information.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ammonium bromide-d4

Cat. No.: B12404938

[Get Quote](#)

## Ammonium Bromide-d4: A Technical Safety and Handling Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the material safety data for **Ammonium bromide-d4** ( $\text{ND}_4\text{Br}$ ). While a specific Safety Data Sheet (SDS) for the deuterated form is not readily available, the properties of **Ammonium bromide-d4** are expected to be very similar to its non-deuterated counterpart, Ammonium bromide ( $\text{NH}_4\text{Br}$ ).<sup>[1]</sup> This document synthesizes available data for Ammonium bromide and presents it as a safety reference for the handling and use of **Ammonium bromide-d4** in a research and development setting.

## Chemical and Physical Properties

**Ammonium bromide-d4** is the deuterated form of Ammonium bromide, where the four hydrogen atoms of the ammonium cation are replaced with deuterium.<sup>[1]</sup> It is a white, odorless crystalline solid that may turn yellow upon exposure to air.<sup>[2][3]</sup> It is known to be slightly hygroscopic, absorbing moisture from the air.<sup>[4]</sup>

Property	Value	References
Chemical Formula	ND <sub>4</sub> Br	
CAS Number	12265-06-4	
Molecular Weight	101.97 g/mol	
Appearance	White crystalline powder or granules.	
Odor	Odorless or faint ammonia odor.	
Melting Point	Sublimes at 452 °C / 845.6 °F.	
Boiling Point	235 °C / 455 °F	
Solubility	Soluble in water and alcohol. Freely soluble in acetone and ammonia. Slightly soluble in ether.	
Specific Gravity	2.4 g/cm <sup>3</sup>	
pH	4.5 - 5.5 (in aqueous solution)	

## Toxicological Data

**Ammonium bromide-d4** is expected to have a similar toxicological profile to Ammonium bromide. It is considered an irritant and may be harmful if swallowed.

Metric	Value	Species	References
Oral LD <sub>50</sub>	2700 mg/kg	Rat	

### Acute Effects:

- Eyes: Causes serious eye irritation. Symptoms can include redness, tearing, and burning.
- Skin: Causes skin irritation. May cause redness and itching.

- Inhalation: May cause respiratory irritation. Inhalation of dust can irritate mucous membranes, leading to coughing and shortness of breath.
- Ingestion: May be harmful if swallowed. Can cause irritation of the mouth and throat, nausea, and vomiting.

#### Chronic Effects:

- Prolonged or repeated exposure may cause damage to the central nervous system.

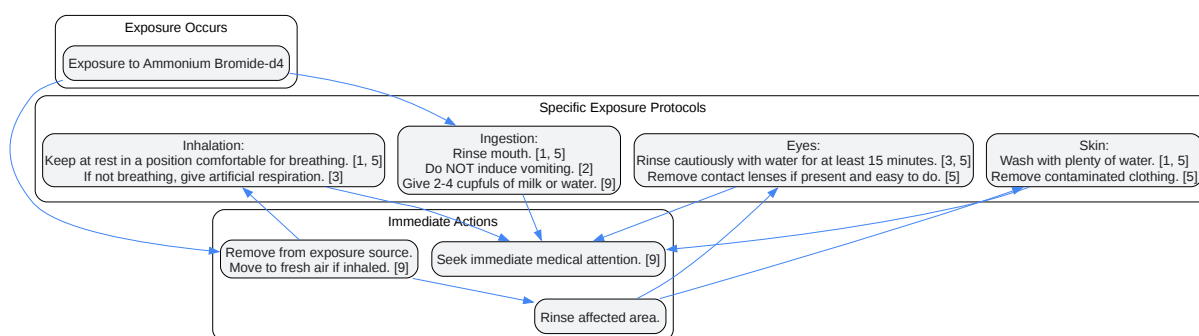
## Hazard Identification and Classification

Hazard Class	Category	Statement	References
Acute toxicity, oral	Category 5	May be harmful if swallowed	
Skin corrosion/irritation	Category 2	Causes skin irritation	
Serious eye damage/eye irritation	Category 2A/2B	Causes serious eye irritation	
Specific target organ toxicity — single exposure	Category 3	May cause respiratory irritation	
Reproductive toxicity	Category 1B	May damage fertility or the unborn child	
Effects on or via lactation	-	May cause harm to breast-fed children	
Specific target organ toxicity — repeated exposure	Category 1	Causes damage to organs through prolonged or repeated exposure	

## Experimental Protocols

## First Aid Measures

A standardized first aid protocol is crucial in the event of exposure. The following workflow outlines the necessary steps.



[Click to download full resolution via product page](#)

Caption: First aid workflow following exposure.

## Fire Fighting Measures

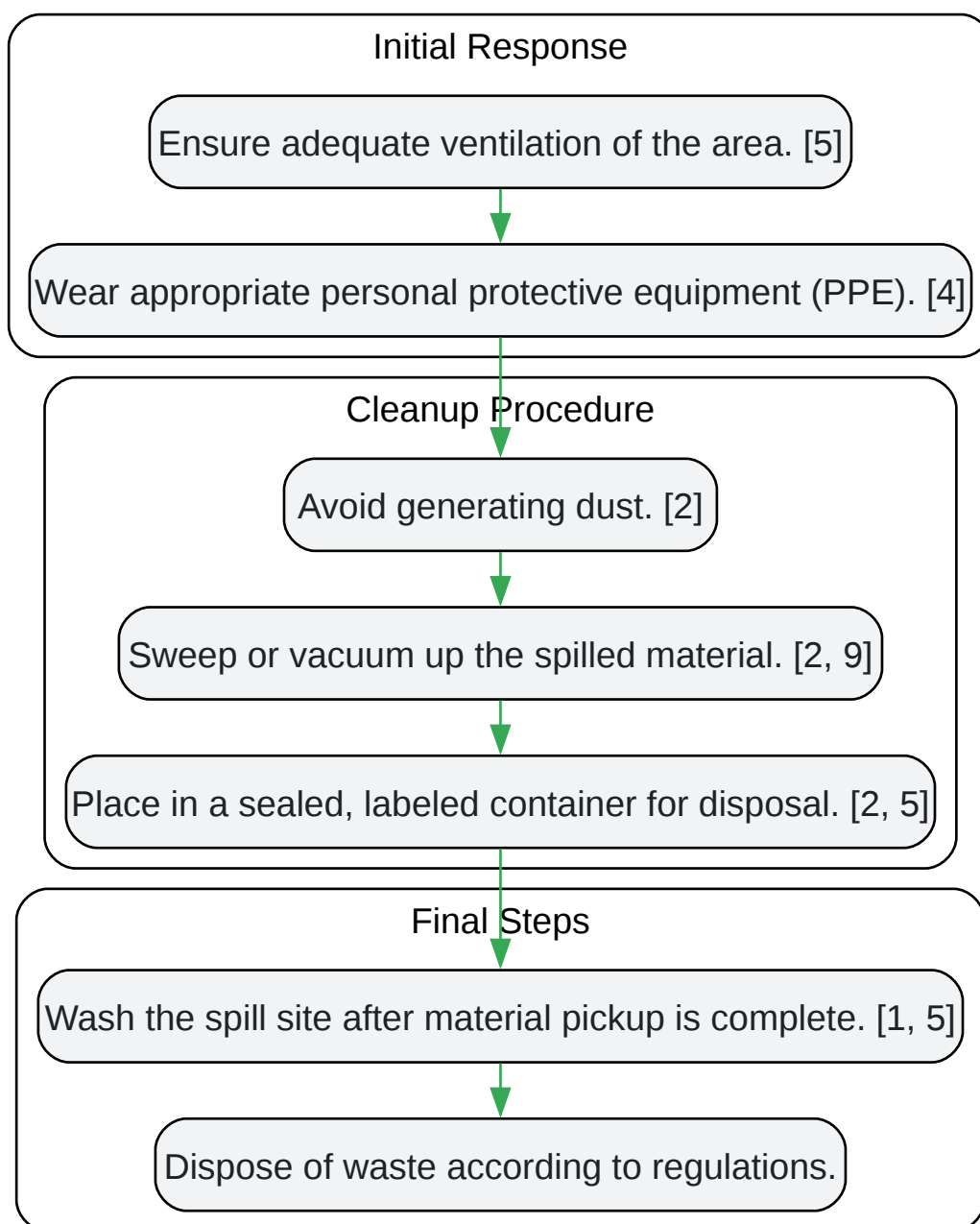
**Ammonium bromide-d4** is a non-flammable solid. However, when heated to decomposition, it may emit toxic and corrosive fumes of nitrogen oxides (NO<sub>x</sub>), ammonia (NH<sub>3</sub>), and hydrogen bromide.

- **Suitable Extinguishing Media:** Use extinguishing media appropriate for the surrounding fire. This includes water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.

- Firefighter Protection: Wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with hazardous decomposition products.

## Accidental Release Measures

In the event of a spill, a systematic approach should be taken to ensure safety and proper cleanup.



[Click to download full resolution via product page](#)

Caption: Workflow for accidental release cleanup.

## Handling and Storage

- **Handling:** Handle in a well-ventilated area. Wear protective gloves, clothing, and eye protection. Avoid breathing dust and contact with skin and eyes. Wash hands thoroughly after handling. Do not eat, drink, or smoke when using this product.
- **Storage:** Store in a cool, dry, well-ventilated area in a tightly closed container. It is slightly hygroscopic and should be protected from moisture. Store away from incompatible materials such as strong oxidizing agents, acids, and bases.

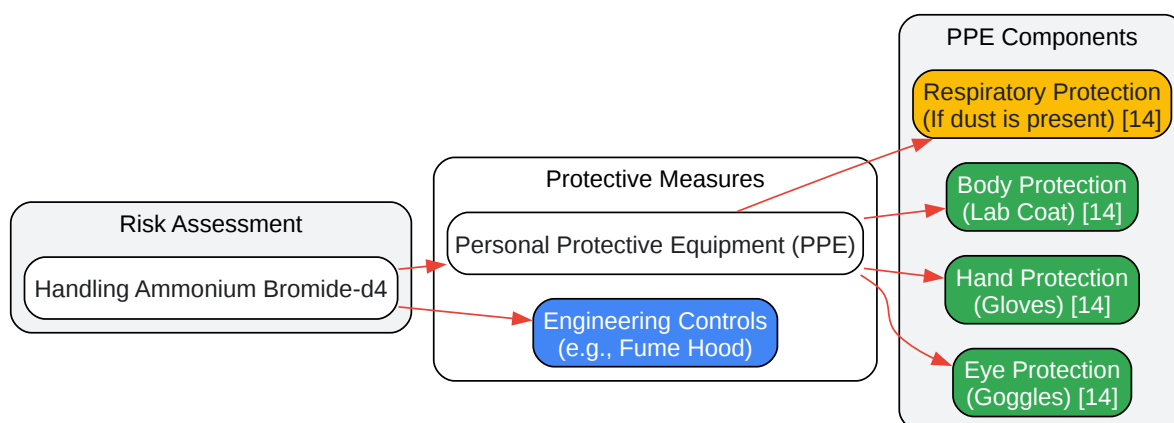
## Stability and Reactivity

- **Chemical Stability:** Stable under normal conditions. It is hygroscopic and sensitive to air and light.
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, strong acids, and strong bases. Contact with acids can produce toxic fumes.
- **Hazardous Decomposition Products:** When heated to decomposition, it can emit toxic fumes of nitrogen oxides (NO<sub>x</sub>), ammonia (NH<sub>3</sub>), and hydrogen bromide.

## Exposure Controls and Personal Protection

- **Engineering Controls:** Use in a well-ventilated area. Ensure eyewash stations and safety showers are close to the workstation.
- **Personal Protective Equipment (PPE):**
  - **Eye/Face Protection:** Wear chemical safety goggles.
  - **Skin Protection:** Wear protective gloves and clothing to prevent skin exposure.
  - **Respiratory Protection:** If dust is generated, use a NIOSH/MSHA approved respirator.

The following diagram illustrates the logical relationship for selecting appropriate personal protective equipment.



[Click to download full resolution via product page](#)

Caption: Logic for PPE selection.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CAS 12265-06-4: AMMONIUM-D4 BROMIDE | CymitQuimica [[cymitquimica.com](http://cymitquimica.com)]
- 2. [sdfine.com](http://sdfine.com) [[sdfine.com](http://sdfine.com)]
- 3. Ammonium Bromide | BrH4N | CID 25514 - PubChem [[pubchem.ncbi.nlm.nih.gov](http://pubchem.ncbi.nlm.nih.gov)]
- 4. Ammonium Bromide SDS (Safety Data Sheet) | Flinn Scientific [[flinnsci.com](http://flinnsci.com)]
- To cite this document: BenchChem. [Ammonium bromide-d4 material safety data sheet (MSDS) information.]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12404938#ammonium-bromide-d4-material-safety-data-sheet-msds-information>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)